

Technical Guide: Physicochemical Properties of 3-Chloro-2-methylaniline

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Compound of Interest

Compound Name: 3-Chloro-2-methylaniline

Cat. No.: B042847

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **3-Chloro-2-methylaniline**, a key intermediate in the synthesis of various agrochemicals and dyes. The data and protocols presented are intended to support research and development activities.

Core Physicochemical Data

The melting and boiling points are critical parameters for the identification, purification, and handling of **3-Chloro-2-methylaniline**. The following table summarizes these properties.

Property	Value	Conditions
Melting Point	2-3 °C	Standard Pressure
Boiling Point	245 °C	760 mmHg
Boiling Point	115-117 °C	10 mmHg

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting and boiling points of organic compounds like **3-Chloro-2-methylaniline**.

Melting Point Determination

The melting point of **3-Chloro-2-methylaniline**, which is near room temperature, can be accurately determined using the capillary method with a suitable cooling and heating apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) with heating and cooling capabilities
- Glass capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle (if starting from a solidified sample)

Procedure:

- **Sample Preparation:** If the **3-Chloro-2-methylaniline** sample is solid, finely powder a small amount using a mortar and pestle.
- **Capillary Loading:** Pack the powdered sample into the open end of a glass capillary tube to a height of 2-3 mm. Gently tap the sealed end on a hard surface to ensure the sample is tightly packed at the bottom.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus. Insert a calibrated thermometer into the designated port.
- **Cooling:** Cool the apparatus to a temperature a few degrees below the expected melting point of 2 °C.
- **Heating and Observation:** Begin heating the block slowly, at a rate of approximately 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- **Data Recording:** Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last solid crystal melts (completion of melting).

The melting point is reported as this range. For a pure compound, this range should be narrow (less than 1 °C).

Boiling Point Determination

The boiling point can be determined at atmospheric pressure or under reduced pressure.

Apparatus:

- Heating mantle or oil bath
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Clamps and stand

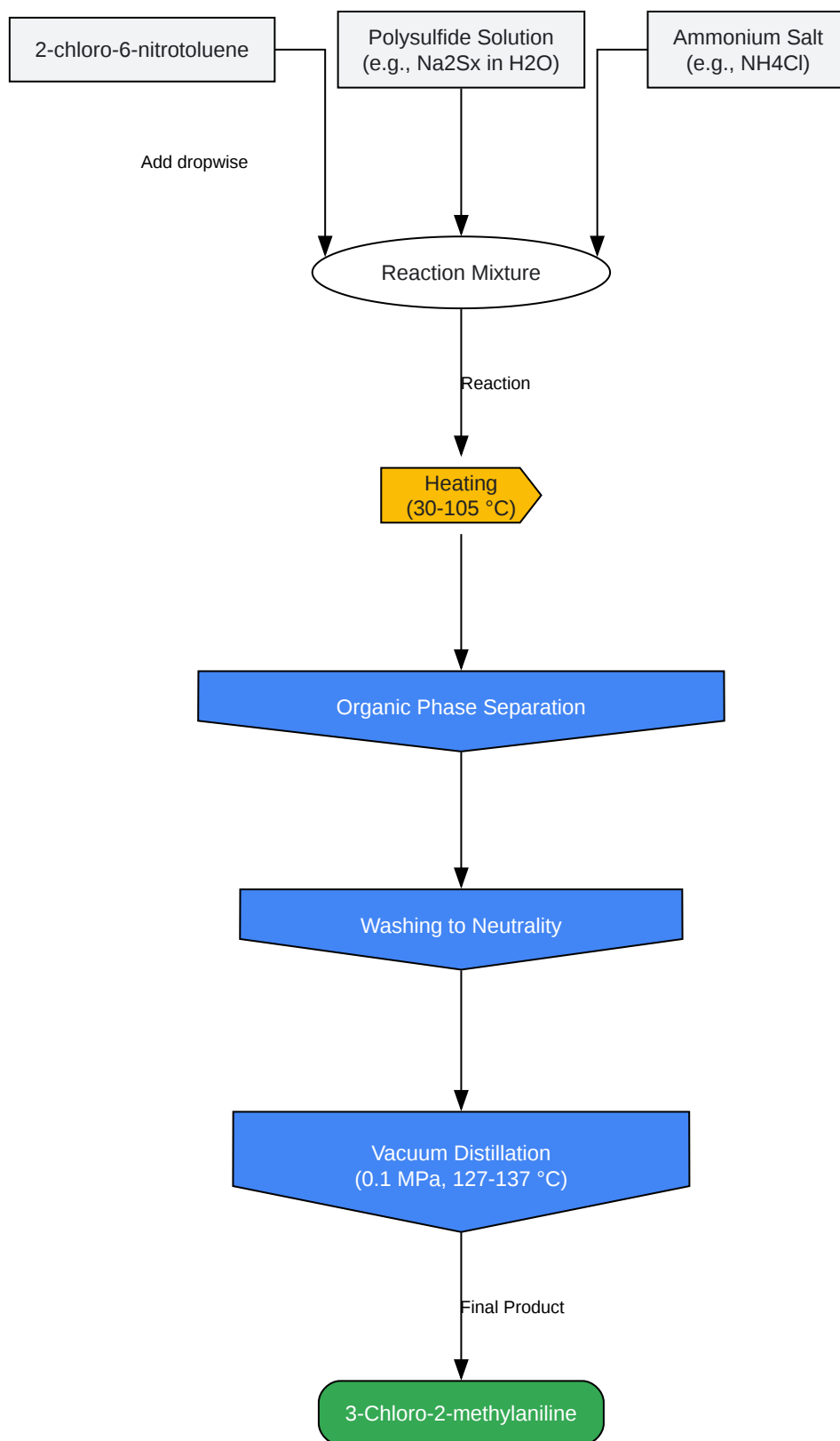
Procedure:

- **Sample Preparation:** Place a small amount (a few milliliters) of liquid **3-Chloro-2-methylaniline** into a small test tube.
- **Capillary Insertion:** Place a capillary tube, with its sealed end facing upwards, into the test tube containing the liquid.
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** Immerse the assembly in a heating bath (e.g., oil bath) and begin to heat gently.
- **Observation:** As the liquid heats up, a stream of bubbles will emerge from the open end of the inverted capillary tube. Continue heating until a steady and rapid stream of bubbles is observed.
- **Cooling and Data Recording:** Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid just

begins to enter the capillary tube.[1]

Synthesis Pathway

3-Chloro-2-methylaniline is a crucial intermediate in various industrial syntheses, including the production of the herbicide Quinclorac and dye DB-50.[2] A common laboratory and industrial synthesis route involves the reduction of 2-chloro-6-nitrotoluene.



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Caption: Synthesis workflow for **3-Chloro-2-methylaniline**.

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References

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